

Technical Guide: Physicochemical Characterization of Alanyltryptophan (Ala-Trp)

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Compound of Interest

Compound Name: Alanyltryptophan

CAS No.: 16305-75-2

Cat. No.: B090144

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Executive Summary: Core Physicochemical Metrics

Property	Value / Descriptor
IUPAC Name	(2S)-2-[[[(2S)-2-aminopropanoyl]amino]-3-(1H-indol-3-yl)propanoic acid
Common Name	L-Alanyl-L-tryptophan (Ala-Trp)
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₃
Molecular Weight (Average)	275.30 g/mol
Monoisotopic Mass	275.12699 Da
Isoelectric Point (pI)	5.55 (Calculated via peptide-specific pKa shifts)
Solubility	Soluble in water; enhanced by warming or pH adjustment away from pI. [1] [2] [3] [4] [5]
CAS Number	16305-75-2

Molecular Weight Analysis Theoretical Basis

The molecular weight of Ala-Trp is derived from the condensation of L-Alanine and L-Tryptophan, with the loss of one water molecule (dehydration synthesis).

- Alanine (C₃H₇NO₂): 89.09 g/mol
- Tryptophan (C₁₁H₁₂N₂O₂): 204.23 g/mol
- Peptide Bond Formation:

Experimental Verification: Mass Spectrometry (ESI-MS)

For small peptides like Ala-Trp, Electrospray Ionization Mass Spectrometry (ESI-MS) is the gold standard for verification. Unlike proteins, dipeptides do not require deconvolution of multiple charge states; they typically appear as singly charged species.

Protocol 1: ESI-MS Identification

- Objective: Confirm molecular identity via mass-to-charge ratio ().
- Sample Preparation: Dissolve 0.1 mg Ala-Trp in 1 mL of 50:50 Acetonitrile:Water with 0.1% Formic Acid (proton source).
- Instrument Settings:
 - Mode: Positive Ion Mode ()
 - Capillary Voltage: 3.0 kV
 - Cone Voltage: 20 V (Low voltage prevents in-source fragmentation)
- Expected Results:
 - Peak: 276.13
(Dominant species)

- Peak: 298.12
(Common adduct)
- Peak: 551.26
(Dimer, concentration dependent)

Isoelectric Point (pI) & Ionization Behavior[6][7][8]

The isoelectric point (pI) is the pH at which the peptide carries zero net electrical charge.[6][7][8][9] For a dipeptide like Ala-Trp, this is governed by the ionization of the N-terminal amine and the C-terminal carboxyl group. The indole nitrogen of Tryptophan is not basic ($pK_a > 16$) and does not contribute to the charge profile in aqueous solution.

Theoretical Calculation

While free amino acids have specific pK_a values, peptide bond formation shifts these values. The N-terminus becomes less basic (lower pK_a) and the C-terminus becomes less acidic (higher pK_a) compared to their free forms.

- N-terminal

(Ala):

(Shifted from 9.69)

- C-terminal

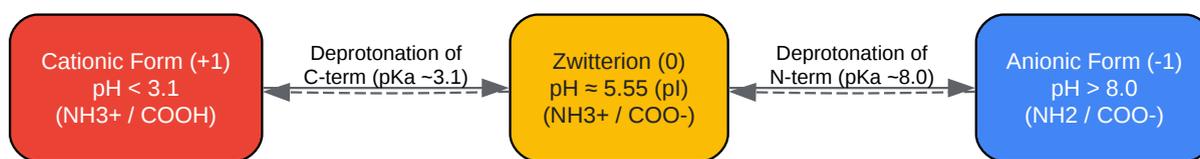
(Trp):

(Shifted from 2.38)

Note: If calculated using free amino acid averages (less accurate for peptides), the value would be approx. 5.95.

Visualization: Zwitterionic Equilibrium

The following diagram illustrates the protonation states of Ala-Trp across the pH scale.



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Figure 1: Ionization equilibrium of **Alanyltryptophan**. The molecule is least soluble at the Zwitterionic state (pH ~5.55).

Experimental Determination: Potentiometric Titration

For dipeptides, Gel Isoelectric Focusing (IEF) is often unsuitable due to rapid diffusion of small molecules. Potentiometric Titration is the most accurate method.

Protocol 2: Potentiometric Determination of pI

- Reagents: 0.1 M HCl, 0.1 M NaOH, degassed deionized water (to prevent carbonate formation).
- Setup: Calibrated pH meter with temperature compensation probe.
- Procedure:
 - Dissolution: Dissolve 50 mg of Ala-Trp in 20 mL degassed water.
 - Acidification: Add HCl to lower pH to ~2.0 (fully protonated state).
 - Titration: Titrate with 0.1 M NaOH in 10 μ L increments. Record pH after stabilization.
 - Data Analysis: Plot pH vs. Volume of NaOH.
 - Calculation: Identify the two inflection points (and). The pI is the average of these two inflection points.[9]

Solubility & Stability Implications

- Solubility Profile: Ala-Trp is generally soluble in water.[3] However, solubility is lowest at the pI (pH ~5.5) due to net charge neutralization, which maximizes crystal lattice energy and minimizes hydration repulsion.
- Formulation Strategy: To maximize solubility for stock solutions, adjust the pH to < 4.0 or > 7.0.
- Stability: The peptide bond is stable at neutral pH. Avoid prolonged exposure to extreme heat (>50°C) at extreme pH (pH < 2 or > 10) to prevent hydrolysis back into free Alanine and Tryptophan.

References

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